

Dibenzothiophene-2-boronic acid physical properties

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Compound of Interest

Compound Name: *Dibenzothiophene-2-boronic acid*

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An In-depth Technical Guide on the Physical Properties of **Dibenzothiophene-2-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Dibenzothiophene-2-boronic acid**, a versatile compound utilized in various fields, particularly organic synthesis and materials science.^[1] This document is intended to be a valuable resource for researchers, offering readily accessible data and procedural insights to facilitate its application in the laboratory.

Core Physical and Chemical Properties

Dibenzothiophene-2-boronic acid is an off-white powder.^[1] Its structural and physical characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ BO ₂ S	[1] [2]
Molecular Weight	228.07 g/mol	[1]
Melting Point	318 - 321 °C	[1]
Boiling Point	480 °C	[3]
Density	1.38 g/cm ³	[3]
Flash Point	244 °C	[3]
Appearance	Off-white powder	[1]
Solubility	Slightly soluble in DMSO and Methanol	[3]
Storage Conditions	Keep in a dark place, under an inert atmosphere, and stored in a freezer at -20°C. [3]	

Applications in Research and Development

Dibenzothiophene-2-boronic acid is a key building block in several areas of chemical research:

- Organic Synthesis: It serves as a crucial reagent in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds, enabling the synthesis of complex organic molecules.[\[1\]](#) This is particularly valuable in the development of pharmaceuticals and agrochemicals.[\[1\]](#)
- Materials Science: The compound is a precursor for creating advanced materials such as conductive polymers and organic semiconductors, which have applications in electronics and optoelectronics.[\[1\]](#)
- Catalysis: It can act as a ligand in various catalytic processes, improving reaction efficiency.[\[1\]](#)
- Biochemical Research: It is used in the development of sensors and probes for the detection of biomolecules.[\[1\]](#)

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Dibenzothiophene-2-boronic acid** are not extensively detailed in publicly available literature, standard analytical methodologies for boronic acids are applicable.

Synthesis of Dibenzothiophene Derivatives

A general method for the synthesis of dibenzothiophene derivatives involves a two-step process:

- Suzuki-Miyaura Cross-Coupling: The reaction of a 2-bromoaryl sulfinate ester with an arylboronic acid (such as **Dibenzothiophene-2-boronic acid**) is carried out in the presence of a palladium catalyst and a base. This step selectively couples the aryl groups.
- Electrophilic Cyclization: The resulting sulfinate ester undergoes electrophilic cyclization to form the dibenzothiophene S-oxide structure.^[4]

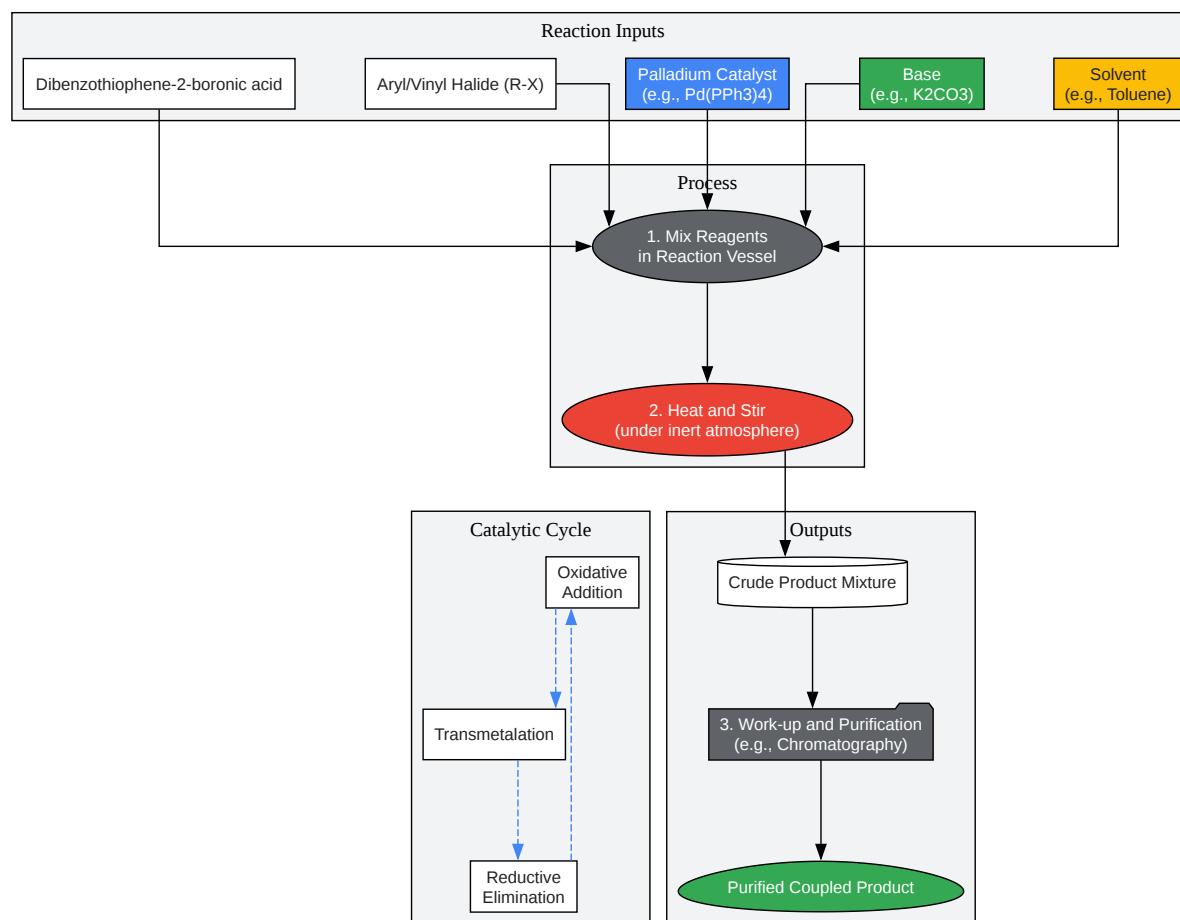
Analytical Characterization

The purity and structure of **Dibenzothiophene-2-boronic acid** and its derivatives are typically confirmed using standard analytical techniques:

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a common method for assessing the purity of boronic acids. A C18 column is often used with a mobile phase consisting of a mixture of acetonitrile and water with a modifier like formic or acetic acid.^[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the chemical structure of the compound. The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆) for analysis.^[5]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) can be coupled with HPLC (HPLC-MS) to provide molecular weight confirmation of the compound and its impurities.^{[5][6]}

Visualizing Experimental Workflows

The primary application of **Dibenzothiophene-2-boronic acid** is in the Suzuki-Miyaura cross-coupling reaction. The following diagram illustrates the general workflow of this catalytic cycle.



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

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